

An In-depth Technical Guide to Magnesium Octanoate Dihydrate

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Compound of Interest

Compound Name: *Magnesium octanoate dihydrate*

Cat. No.: *B1590191*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **magnesium octanoate dihydrate**, a magnesium salt of octanoic acid. The document covers the compound's discovery and historical development, detailed physicochemical properties, and methodologies for its synthesis and characterization. Furthermore, it explores the biological significance of its constituent parts, detailing the role of octanoic acid in inflammatory signaling pathways. This guide is intended to be a core resource for researchers, scientists, and professionals in drug development, offering detailed experimental protocols and data presented for practical application.

Discovery and History

The history of **magnesium octanoate dihydrate** is intrinsically linked to the broader development of magnesium salts and fatty acids in nutritional science and pharmaceuticals. While a definitive date for the first synthesis and characterization of **magnesium octanoate dihydrate** is not readily available in seminal publications, its emergence can be understood within the context of the evolving use of magnesium salts in medicine and the study of fatty acids.

Magnesium itself was first isolated in 1808 by Sir Humphry Davy, though its salts, like Epsom salts (magnesium sulfate), have been used for centuries for their medicinal properties. The

modern understanding of magnesium as an essential element for life began to take shape in the early 20th century, with its necessity for biological functions being acknowledged around 1926. This spurred research into various magnesium salts for supplementation and therapeutic use.

Parallel to this, the study of fatty acids, including octanoic acid (also known as caprylic acid), has a long history. Octanoic acid, a medium-chain fatty acid, is found naturally in sources like coconut and palm oil. The development of magnesium salts of fatty acids, such as magnesium stearate, as excipients in pharmaceuticals and food additives paved the way for the exploration of other fatty acid salts. These compounds were valued for their lubricating, binding, and anti-caking properties.

Magnesium octanoate, as a specific entity, likely emerged from the convergence of these two fields: the need for bioavailable forms of magnesium and the functional properties of fatty acid salts. Its development is a part of the more recent history of nutritional chemistry, focusing on creating organic salts of minerals to enhance their absorption and efficacy.

Physicochemical Properties

Magnesium octanoate dihydrate is a white crystalline powder. Its properties are summarized in the table below, compiled from various chemical and supplier databases.

Property	Value
Chemical Name	Magnesium bis(octanoate) dihydrate
Synonyms	Magnesium caprylate dihydrate, Octanoic acid magnesium salt dihydrate
Molecular Formula	C ₁₆ H ₃₄ MgO ₆
Molecular Weight	346.74 g/mol
Appearance	White crystalline powder
Solubility	Sparingly soluble in water, soluble in alcohol.
Boiling Point (est.)	239.3 °C at 760 mmHg (for the anhydrous form)
Flash Point (est.)	107.4 °C (for the anhydrous form)
CAS Number	Not available for the dihydrate form; 3386-57-0 for the anhydrous form.
PubChem CID	19595724 (for the anhydrous form)

Experimental Protocols

While a specific, detailed, peer-reviewed synthesis protocol for **magnesium octanoate dihydrate** is not widely published, a general and reliable method can be derived from standard organic and inorganic chemistry principles and information from chemical suppliers. The following protocol outlines a common method for the preparation of magnesium salts of fatty acids.

Synthesis of Magnesium Octanoate Dihydrate

Materials:

- Octanoic acid (Caprylic acid)
- Magnesium oxide (MgO) or Magnesium hydroxide (Mg(OH)₂)
- Deionized water

- Ethanol

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, add a stoichiometric amount of octanoic acid.
- **Addition of Magnesium Source:** Slowly add a slight molar excess of magnesium oxide or magnesium hydroxide to the octanoic acid.
- **Solvent Addition:** Add deionized water to the flask to create a slurry. The amount of water should be sufficient to allow for effective stirring.
- **Reaction:** Heat the mixture to reflux with vigorous stirring. The reaction progress can be monitored by the dissolution of the magnesium source. The reaction is typically complete when the solid magnesium oxide/hydroxide has fully reacted.
- **Isolation of Product:**
 - **Filtration:** If any unreacted starting material remains, the hot solution can be filtered.
 - **Crystallization:** Allow the filtrate to cool slowly to room temperature, which should induce crystallization of **magnesium octanoate dihydrate**. The crystallization can be further promoted by cooling in an ice bath.
- **Purification:**
 - **Washing:** Collect the crystals by vacuum filtration and wash them with cold deionized water to remove any unreacted starting materials or water-soluble impurities. A subsequent wash with cold ethanol can aid in drying.
 - **Drying:** Dry the purified crystals under vacuum at a low temperature to remove residual water and ethanol without removing the waters of hydration.

Characterization Methods

3.2.1. Infrared (IR) Spectroscopy:

- Sample Preparation: Prepare a KBr pellet of the dried **magnesium octanoate dihydrate** or analyze the solid using a spectrometer with an ATR accessory.
- Analysis: Acquire the IR spectrum and identify characteristic peaks. The spectrum should show the absence of the broad O-H stretch from the carboxylic acid dimer of the starting material and the presence of strong carboxylate (COO^-) stretching bands. The presence of water of hydration will be indicated by a broad O-H stretching band.

3.2.2. Nuclear Magnetic Resonance (NMR) Spectroscopy:

- Sample Preparation: Dissolve the sample in a suitable deuterated solvent, such as DMSO-d_6 or CDCl_3 .
- Analysis: Acquire ^1H and ^{13}C NMR spectra. The spectra should confirm the presence of the octanoate carbon chain and the absence of the carboxylic acid proton signal from the starting material.

3.2.3. Mass Spectrometry (MS):

- Sample Preparation: Prepare a dilute solution of the sample in a suitable solvent.
- Analysis: Use a suitable ionization technique (e.g., ESI) to obtain the mass spectrum. The spectrum should show peaks corresponding to the magnesium octanoate species.

3.2.4. Elemental Analysis:

- Determine the weight percentages of Carbon, Hydrogen, and Magnesium in the sample. The results should be consistent with the calculated values for the dihydrate formula ($\text{C}_{16}\text{H}_{34}\text{MgO}_6$).

Mandatory Visualizations

Experimental Workflow

Caption: Experimental workflow for the synthesis and characterization of **magnesium octanoate dihydrate**.

Signaling Pathway

The biological effects of magnesium octanoate are a composite of the actions of magnesium and octanoic acid. While magnesium is a cofactor in numerous enzymatic reactions, octanoic acid (caprylic acid) has been shown to modulate inflammatory pathways. One such pathway involves the Toll-like receptor 4 (TLR4) and the nuclear factor kappa B (NF- κ B) signaling cascade.[1]

Caption: Inhibition of the TLR4/NF- κ B inflammatory signaling pathway by octanoic acid.[1]

Conclusion

Magnesium octanoate dihydrate is a compound with increasing relevance in the fields of nutrition and pharmaceuticals. This guide has provided a detailed overview of its historical context, physicochemical properties, and methods for its synthesis and characterization. The visualization of a key signaling pathway modulated by its octanoate component highlights a potential mechanism for its biological effects. It is anticipated that this comprehensive resource will be valuable for researchers and professionals working on the development of new therapeutic and nutritional products. Further research into the specific crystal structure of the dihydrate form and its detailed biological mechanisms of action will continue to enhance our understanding and application of this compound.

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References

- 1. Caprylic acid suppresses inflammation via TLR4/NF- κ B signaling and improves atherosclerosis in ApoE-deficient mice - PMC [pmc.ncbi.nlm.nih.gov]
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